

Personal protective equipment for handling 2,2-Dibromohexane

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Compound of Interest

Compound Name: 2,2-Dibromohexane

Cat. No.: B039414

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Essential Safety and Handling Guide for 2,2-Dibromohexane

Disclaimer: A specific Safety Data Sheet (SDS) for **2,2-Dibromohexane** (CAS 116530-77-9) was not readily available in public domains. The following information is compiled from data for other dibromohexane isomers and should be used as a general guideline only. It is imperative to consult a certified safety professional and the supplier-specific SDS before handling this chemical.

This guide provides essential safety protocols, personal protective equipment (PPE) recommendations, and disposal procedures for handling **2,2-Dibromohexane** in a laboratory setting. Researchers, scientists, and drug development professionals should adhere to these guidelines to minimize risks and ensure a safe working environment.

Hazard Summary and Precautionary Measures

2,2-Dibromohexane is an organic compound that is expected to be a colorless to pale yellow liquid with a distinct odor.^[1] Like other brominated compounds, it should be handled with care due to potential health hazards, including toxicity and environmental concerns.^[1]

Precautionary Statements:

- Avoid breathing mist or vapors.^{[2][3][4]}

- Wash skin thoroughly after handling.[\[2\]](#)[\[5\]](#)
- Use only outdoors or in a well-ventilated area.[\[2\]](#)[\[4\]](#)
- Avoid release to the environment.[\[2\]](#)
- Wear protective gloves, protective clothing, eye protection, and face protection.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Obtain special instructions before use.[\[2\]](#)
- Do not handle until all safety precautions have been read and understood.[\[2\]](#)

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is critical when handling **2,2-Dibromohexane**. The following table summarizes the recommended PPE.

Body Part	Personal Protective Equipment	Specification/Standard
Eyes/Face	Safety glasses with side-shields or goggles and a face shield.	Conforming to EN166 (EU) or NIOSH (US) approved standards. [5]
Hands	Chemical-resistant, impervious gloves.	Gloves must be inspected prior to use. [4] [5]
Body	Protective clothing, such as a lab coat or coveralls.	Wear appropriate protective clothing to prevent skin exposure. [6]
Respiratory	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. [6] [7]	Required when vapors/aerosols are generated. [2]

Operational and Disposal Plans

Proper handling, storage, and disposal of **2,2-Dibromohexane** are crucial for laboratory safety and environmental protection.

Handling and Storage

- Handling:
 - Work under a chemical fume hood.[2]
 - Avoid contact with skin and eyes.[4][5][7]
 - Avoid inhalation of vapor or mist.[2][4][5]
 - Ensure adequate ventilation.[4][5][7]
- Storage:
 - Store in a cool, dry, and well-ventilated place.[3][7]
 - Keep the container tightly closed.[2][3][4][7]
 - Store away from incompatible materials such as strong oxidizing agents and strong bases.
[7]

Spill and Disposal Procedures

Procedure	Description
Spill Containment	Evacuate personnel to safe areas.[4][5] Prevent further leakage or spillage if safe to do so.[4][5] Do not let the product enter drains.[2][5]
Spill Cleanup	Soak up with inert absorbent material (e.g., sand, silica gel, acid binder, universal binder, sawdust).[7][8][9] Collect and arrange disposal in suitable, closed containers.[4][5][7][8][9]
Disposal	Dispose of contents/container to an approved waste disposal plant.[2][3][8] Offer surplus and non-recyclable solutions to a licensed disposal company.[5]

Emergency First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure to **2,2-Dibromohexane**.

Exposure Route	First Aid Procedure
Inhalation	Move the person into fresh air.[4][5][10] If not breathing, give artificial respiration.[4][8][10] Consult a physician.[2][4][5]
Skin Contact	Take off immediately all contaminated clothing. [2][4] Rinse skin with water/shower.[2] Wash off with soap and plenty of water.[5] Get medical attention.[8][9]
Eye Contact	Rinse cautiously with water for several minutes. [2][4][8] Remove contact lenses, if present and easy to do. Continue rinsing.[2][4][8] Get medical attention.[8][9]
Ingestion	Do NOT induce vomiting.[7][9] Rinse mouth with water.[4][5] Never give anything by mouth to an unconscious person.[4][5] Call a POISON CENTER or doctor/physician if you feel unwell. [3]

Experimental Workflow for Handling 2,2-Dibromohexane

Caption: A flowchart outlining the key steps for safely handling **2,2-Dibromohexane**.

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